

Solubility of butyl glycolate in water and organic solvents

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Compound of Interest

Compound Name: Butyl glycolate

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A Technical Guide to the Solubility of Butyl Glycolate

This technical guide provides an in-depth overview of the solubility of **butyl glycolate** in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development who utilize **butyl glycolate** in their work. This document compiles available quantitative data, outlines experimental methodologies for solubility determination, and presents a logical workflow for such experiments.

Introduction to Butyl Glycolate

Butyl glycolate (also known as n-**butyl glycolate** or butyl hydroxyacetate) is a colorless liquid with a mild, ester-like odor. It is primarily used as a high-boiling point, slow-drying solvent in the coatings and inks industries.[1][2][3] Its chemical structure, containing both a hydroxyl and an ester functional group, imparts a unique solubility profile, making it compatible with a wide range of substances.

Solubility of Butyl Glycolate

The solubility of a substance is a critical physicochemical property that influences its application in various formulations. **Butyl glycolate** exhibits distinct solubility characteristics in aqueous and organic media.

Solubility in Water

The solubility of **butyl glycolate** in water is limited. At a temperature of 20°C, the solubility of **butyl glycolate** in water has been reported to be 46 grams per liter.^{[4][5]} Another source indicates a solubility limit of 8% by weight in water at the same temperature.^[4]

Solubility in Organic Solvents

Butyl glycolate is widely reported to be miscible with most common organic solvents.^{[2][4]} This high degree of miscibility is attributed to its molecular structure, which allows for effective interaction with a variety of solvent types. While specific quantitative solubility data in a range of organic solvents is not readily available in the literature, its general miscibility makes it a versatile solvent in many applications.

Quantitative Solubility Data

The following table summarizes the available quantitative data for the solubility of **butyl glycolate**.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	46 g/L	^{[4][5]}
Water	20	8 wt %	^[4]

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **butyl glycolate** was not found in the reviewed literature, a general methodology can be outlined based on standard laboratory practices for determining the solubility of liquid solutes. This protocol is adaptable for both aqueous and organic solvents.

Objective: To determine the saturation solubility of **butyl glycolate** in a given solvent at a specified temperature.

Materials:

- **Butyl glycolate** (high purity)

- Selected solvent (e.g., water, ethanol, acetone)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID)
- Syringes and vials for GC analysis
- Filtration apparatus (optional)

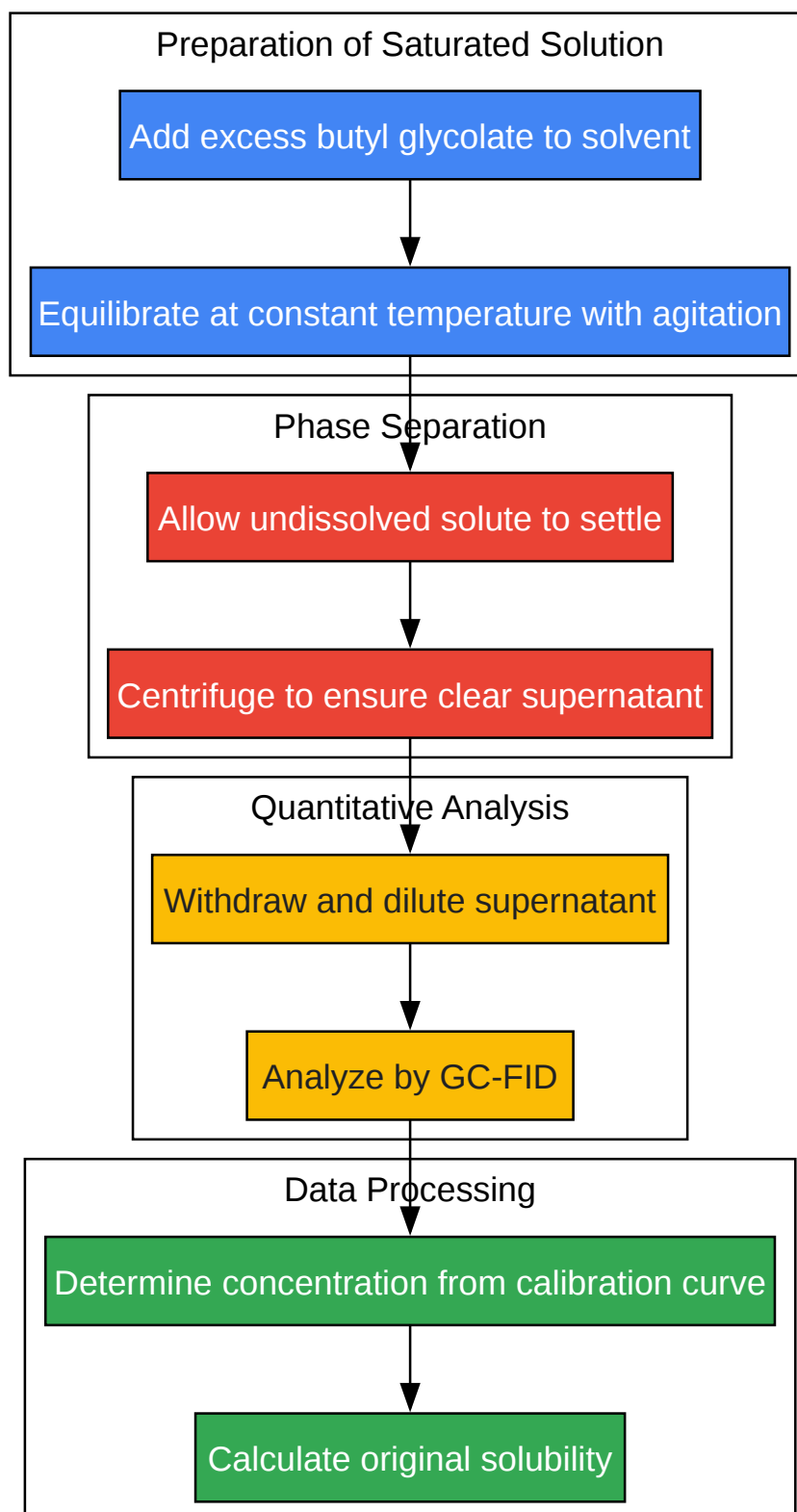
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **butyl glycolate** to a known volume of the solvent in a series of sealed vessels. The excess is to ensure that a saturated solution is formed.
 - Place the vessels in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20°C).
 - Agitate the mixtures for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vessels to stand undisturbed at the constant temperature to allow for the separation of the undissolved **butyl glycolate**.
 - To ensure complete separation of the excess solute, centrifuge the samples at a controlled temperature.
- Sample Preparation for Analysis:

- Carefully withdraw a known volume of the clear, saturated supernatant using a pipette.
- Dilute the aliquot with a suitable solvent to a concentration that falls within the calibrated range of the analytical instrument.
- Quantitative Analysis (GC-FID):
 - Prepare a series of standard solutions of **butyl glycolate** of known concentrations.
 - Analyze the standard solutions using GC-FID to generate a calibration curve.
 - Inject the diluted sample of the saturated solution into the GC-FID.
 - Determine the concentration of **butyl glycolate** in the diluted sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **butyl glycolate** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L or wt %.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **butyl glycolate** solubility.



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Figure 1: Experimental workflow for determining **butyl glycolate** solubility.

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